

Trimethoxy(p-tolyl)silane material safety data sheet (MSDS) handling precautions

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Compound of Interest

Compound Name: Trimethoxy(p-tolyl)silane

Cat. No.: B097134

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An In-depth Technical Guide to the Safe Handling of Trimethoxy(p-tolyl)silane

For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the material safety data sheet (MSDS) handling precautions for **Trimethoxy(p-tolyl)silane** (CAS No. 17873-01-7), a versatile organosilicon compound.

Understanding the Hazards

Trimethoxy(p-tolyl)silane is classified as a substance that can cause skin and serious eye irritation[1][2]. Inhalation of its vapor or mist may lead to respiratory tract irritation, with overexposure potentially causing coughing, headache, and nausea[1]. It is also important to note that this compound reacts with water and moisture, which can be a critical factor in both handling and storage[1]. Upon exposure to elevated temperatures or open flames, irritating fumes and organic acid vapors may be generated[1].

Quantitative Data

While detailed toxicological data from experimental protocols are not available in standard safety data sheets, the following physical and chemical properties have been documented:

Property	Value
Boiling Point	143°C / 20mmHg[3]
Specific Gravity	1.05 at 20°C[3]
Refractive Index	1.48[3]
Purity	>97.0% (GC)[2][4]
Molecular Weight	212.32 g/mol [2][4]
Chemical Formula	C10H16O3Si[2][4]

Note: Specific permissible exposure limits (PELs) and detailed toxicity values (e.g., LD50) are not readily available in the reviewed public documentation.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure risks.

Engineering Controls and Ventilation

It is crucial to handle **Trimethoxy(p-tolyl)silane** in a well-ventilated area.[1] The use of local exhaust or general room ventilation is recommended to control airborne concentrations.[1] For procedures with a higher risk of vapor or mist generation, a closed system or a chemical fume hood should be utilized.[2] Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[1]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is necessary:

- **Eye Protection:** Chemical goggles are required. Contact lenses should not be worn when handling this substance.[1] In situations with a higher risk of splashing, a face shield may be appropriate.[2]
- **Hand Protection:** Neoprene or nitrile rubber gloves are the recommended hand protection.[1]

- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.^[1] In scenarios with a risk of significant exposure, protective boots may also be necessary.^[2]
- Respiratory Protection: If inhalation exposure is possible, respiratory protection equipment is recommended. A NIOSH-certified organic vapor (black cartridge) respirator should be used.^[1]

Hygiene and Spill Management

Good laboratory hygiene practices are a cornerstone of safety. Always wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and upon leaving the work area.^[1] Contaminated clothing should be removed promptly and washed before reuse.^{[1][2]}

In the event of a spill, evacuate unnecessary personnel from the area.^[1] The cleanup crew must be equipped with proper protection.^[1] Spilled material should be absorbed with a suitable absorbent (e.g., rag, dry sand, earth, sawdust) and collected for disposal.^[2] Prevent the spill from entering drains or public waters.^{[1][2]}

Storage

Store **Trimethoxy(p-tolyl)silane** in a tightly closed container in a well-ventilated place.^[1] The storage area should be cool and away from heat, sparks, and open flames.^[1] Due to its reactivity with moisture, it is imperative to protect it from water.^[1]

First Aid Measures

In case of accidental exposure, the following first-aid procedures should be followed immediately:

- Inhalation: Remove the individual to fresh air and keep them at rest in a comfortable position for breathing. If the person feels unwell, seek medical advice.^[1]
- Skin Contact: Wash the affected area with plenty of soap and water.^[1] If skin irritation occurs, seek medical advice or attention.^[2]
- Eye Contact: Immediately flush the eyes thoroughly with water for at least 15 minutes. If present, remove contact lenses if it is easy to do so and continue rinsing. Get medical advice

or attention.[1]

- Ingestion: Never give anything by mouth to an unconscious person. Seek medical advice or attention.[1] Oral toxicity is associated with methanol, a potential hydrolysis product, which can cause nausea, vomiting, headache, and visual effects.[1]

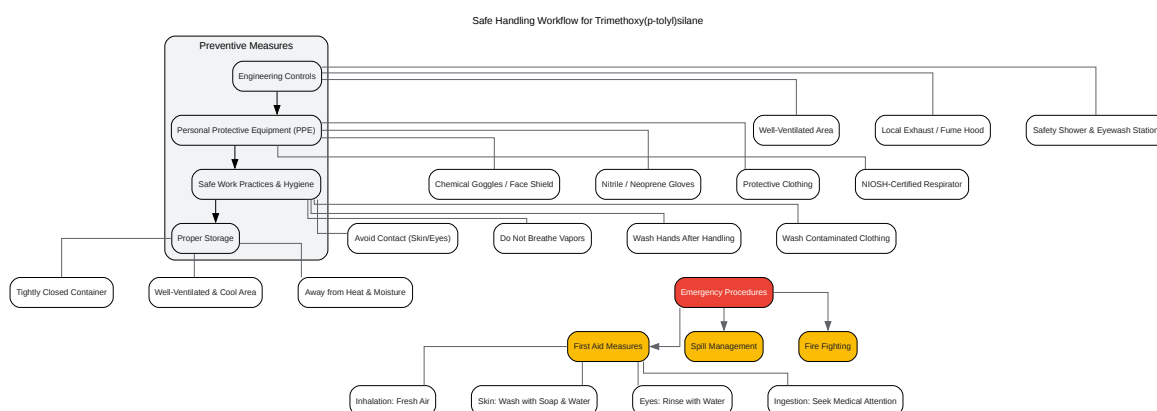
Fire and Explosion Hazard

Trimethoxy(p-tolyl)silane is a combustible liquid that can produce irritating fumes and organic acid vapors when exposed to high temperatures or flames.[1]

- Suitable Extinguishing Media: Use water spray, foam, carbon dioxide, or dry chemical extinguishers.[1]
- Firefighting Instructions: Use a water spray to cool exposed surfaces. Firefighters should exercise caution and wear proper protective equipment, including respiratory protection, and avoid all eye and skin contact with the substance.[1]

Logical Workflow for Safe Handling

The following diagram illustrates the hierarchical approach to safely handling **Trimethoxy(p-tolyl)silane**, from initial engineering controls to responsive first aid measures.



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Caption: Hierarchical safety workflow for **Trimethoxy(p-tolyl)silane**.

Conclusion

While **Trimethoxy(p-tolyl)silane** is a valuable reagent in various research and development applications, a thorough understanding and implementation of its handling precautions are non-negotiable for maintaining a safe laboratory environment. This guide, based on available material safety data, provides the foundational knowledge for its responsible use. Researchers should always consult the most current and specific safety data sheet provided by their supplier before commencing any work with this compound.

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